

An In-depth Technical Guide to 4-Bromomethylbenzenesulfonamide: Chemical Properties and Structure

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Compound of Interest

Compound Name: 4-Bromomethylbenzenesulfonamide

Cat. No.: B1282379

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthetic considerations for **4-Bromomethylbenzenesulfonamide**. The information is intended to support laboratory research and development activities.

Core Chemical Properties and Identifiers

4-Bromomethylbenzenesulfonamide is an organic compound characterized by a benzenesulfonamide core with a bromomethyl substituent.^[1] It is primarily a laboratory-synthesized compound used as a versatile building block in organic synthesis.^[1] Its high reactivity, attributed to the bromomethyl group, makes it a valuable reagent for introducing new functional groups through nucleophilic substitution reactions.^[1]

Table 1: Chemical and Physical Properties of **4-Bromomethylbenzenesulfonamide**

Property	Value	Source
IUPAC Name	4-(bromomethyl)benzenesulfonamide	PubChem[2], Smolecule[1]
CAS Number	40724-47-8	PubChem[2], Smolecule[1]
Molecular Formula	C ₇ H ₈ BrNO ₂ S	PubChem[2], Smolecule[1]
Molecular Weight	250.12 g/mol	PubChem[2], Smolecule[1]
Canonical SMILES	C1=CC(=CC=C1CBr)S(=O)(=O)N	Smolecule[1]
InChI	InChI=1S/C7H8BrNO2S/c8-5-6-1-3-7(4-2-6)12(9,10)11/h1-4H,5H2,(H2,9,10,11)	PubChem[2], Smolecule[1]
InChI Key	QNJHTLTUBNXLFS-UHFFFAOYSA-N	PubChem[2], Smolecule[1]

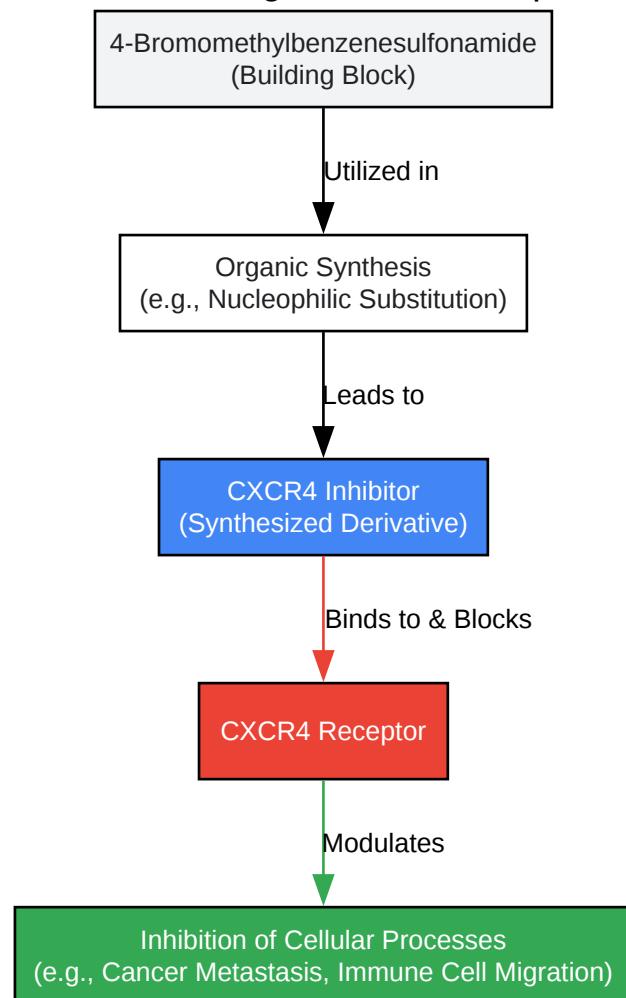
Chemical Structure

The structure of **4-Bromomethylbenzenesulfonamide** consists of a central benzene ring substituted at the 1 and 4 positions. A sulfonamide group (-SO₂NH₂) is attached at one position, and a bromomethyl group (-CH₂Br) is at the para position. The presence of the reactive bromomethyl group is key to its utility in synthetic chemistry.[1]

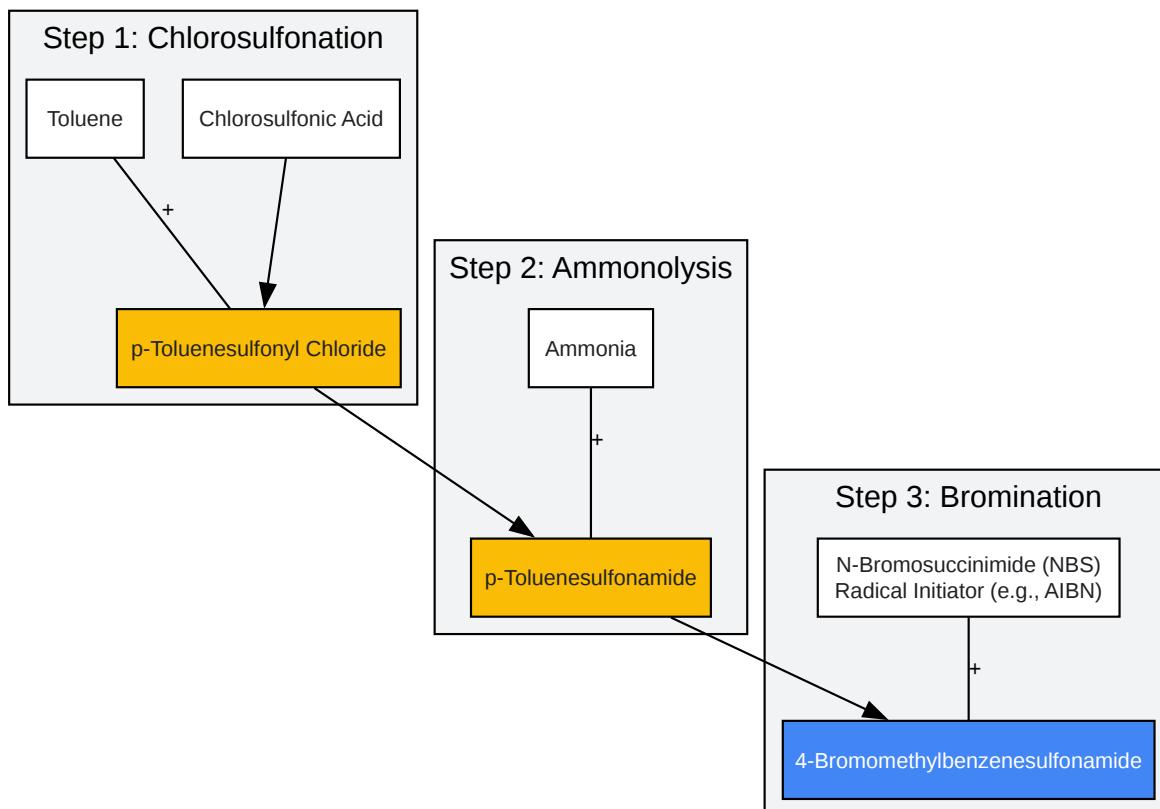
Role in Medicinal Chemistry

While **4-Bromomethylbenzenesulfonamide** does not possess direct biological activity itself, it is a crucial precursor for synthesizing more complex molecules with therapeutic potential.[1] Its derivatives have been investigated for a range of applications, most notably in the development of inhibitors for chemokine receptors, such as CXCR4, which are implicated in cancer progression and immune responses.[1]

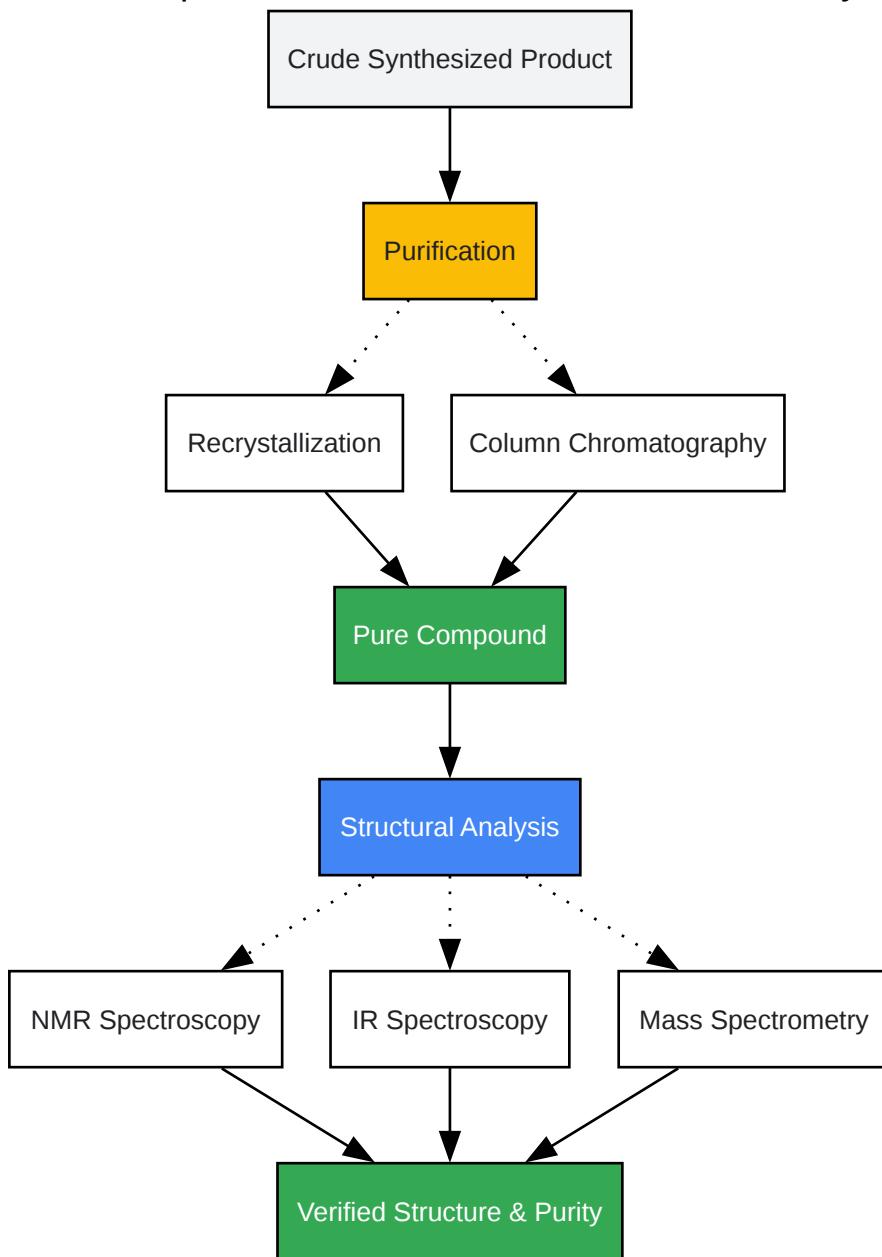
Logical Flow: From Building Block to Therapeutic Application



Proposed Synthesis Workflow



General Experimental Workflow: Purification & Analysis

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References

- 1. Buy 4-Bromomethylbenzenesulfonamide | 40724-47-8 [smolecule.com]
- 2. 4-(Bromomethyl)benzenesulfonamide | C7H8BrNO2S | CID 13154500 - PubChem [pubchem.ncbi.nlm.nih.gov]
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